

Essential Safety and Logistical Information for Handling ZINC000003015356 (1,3-Diphenylguanidine)

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Compound of Interest

Compound Name: ZINC000003015356

Cat. No.: B2820085

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This document provides immediate, essential safety protocols and logistical guidance for the handling and disposal of **ZINC000003015356**, identified as 1,3-Diphenylguanidine (CAS No. 102-06-7). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Quantitative Data

1,3-Diphenylguanidine is a white to cream-colored crystalline powder.[1][2][3] It is classified as toxic if swallowed, causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of damaging fertility.[4][5][6] It is also toxic to aquatic life with long-lasting effects.[4][5]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[4][5]
Reproductive Toxicity	Category 2	H361f: Suspected of damaging fertility[4][5]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[4][5]
Hazardous to the Aquatic Environment	Chronic 2	H411: Toxic to aquatic life with long lasting effects[4][5]

LD50 Data:

- Oral, rat: 323 mg/kg[7]
- Oral, mouse: 150 mg/kg[7]
- Oral, rabbit: 250 mg/kg[7]
- Skin, rabbit: >794 mg/kg[7]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling 1,3-Diphenylguanidine.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] If splashing is possible, safety glasses and chemical goggles should be worn.[7]

- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[1] Impervious gloves are recommended.[8] Wear appropriate protective clothing to prevent skin exposure. [1] A complete suit protecting against chemicals is advised.[5]
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[1] Use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter when weighing and diluting the neat chemical.[3][9] A P2 filter respirator is recommended for harmful particles.[2]

Operational Plan: Step-by-Step Handling and Disposal

3.1. Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as oxidizers and strong acids.[1][8] The storage area should be separated from food and feedstuffs.[2] Protect from moisture.[8][9]

3.2. Handling and Use

- Ventilation: Use only in a well-ventilated area.[1] Employ local and general ventilation to minimize dust generation and accumulation.[4]
- Dispensing:
 - Wear all required PPE as specified in Section 2.
 - Minimize the creation of dust.
 - Ground/bond container and receiving equipment to prevent static discharge.[4]
- General Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in work areas.[4] Remove contaminated clothing and protective equipment before entering

eating areas.[4]

3.3. Spill Management

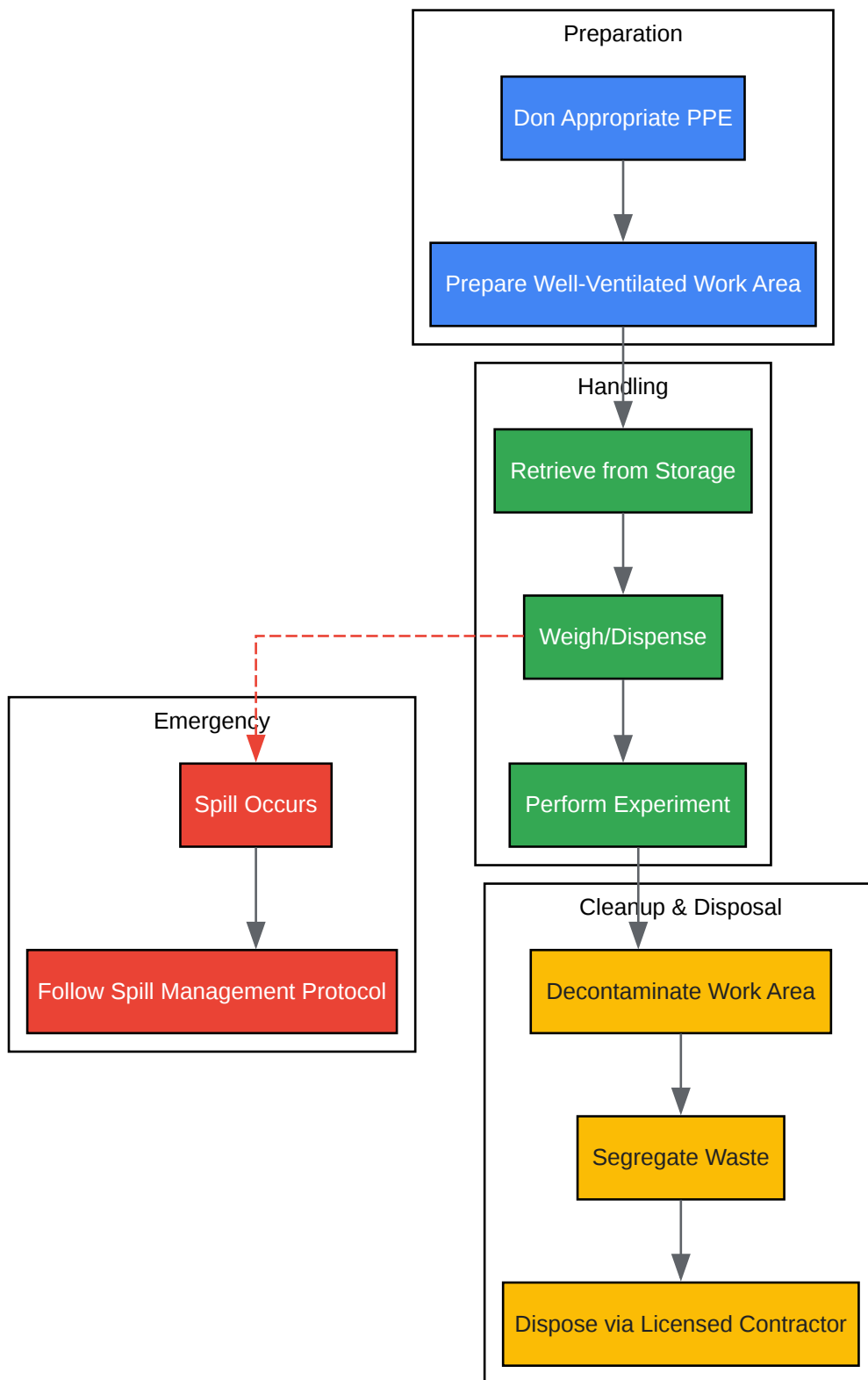
- Immediate Actions:
 - Remove all sources of ignition.[9]
 - Evacuate personnel from the affected area.
- Containment and Cleanup:
 - For small spills, dampen the solid material with 60-70% ethanol to prevent dusting.[9]
 - Sweep up the dampened material and place it into a suitable, closed container for disposal.[1][7][9]
 - Use absorbent paper dampened with 60-70% ethanol to clean up any remaining material. [9]
 - Solvent wash all contaminated surfaces with 60-70% ethanol, followed by washing with a soap and water solution.[9]
- Reporting: Report all spills to the appropriate environmental health and safety personnel.

3.4. Disposal Plan

- Waste Characterization: Dispose of contents and container in accordance with all federal, state, and local regulations.
- Disposal Method: Offer surplus and non-recyclable solutions to a licensed disposal company. [5] Dissolving or mixing the material with a combustible solvent and burning in a chemical incinerator with an afterburner and scrubber is a recommended method.[5] Do not allow the chemical to enter drains.[2][5]

Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of 1,3-Diphenylguanidine.



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Caption: Workflow for Safe Handling of 1,3-Diphenylguanidine.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling ZINC000003015356 (1,3-Diphenylguanidine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2820085#personal-protective-equipment-for-handling-zinc000003015356]

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